Spectroscopic Analysis of Methyl (R)-(-)-mandelate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl (R)-(-)-mandelate*
CAS No.:	*20698-91-3*
Cat. No.:	*B1333398*

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This guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **Methyl (R)-(-)-mandelate**. It is intended for researchers, scientists, and drug development professionals, offering a centralized resource for the characterization of this chiral compound. The document outlines key spectroscopic data in a structured format and details the experimental protocols for data acquisition.

Spectroscopic Data

The following tables summarize the characteristic ^{1}H NMR, ^{13}C NMR, and IR spectroscopic data for **Methyl (R)-(-)-mandelate**. This data is crucial for the structural elucidation and purity assessment of the compound.

Table 1: ^{1}H NMR Spectroscopic Data for **Methyl (R)-(-)-mandelate**

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Proton	Typical Chemical Shift (δ, ppm) in $CDCl_3$	Multiplicity
Aromatic (C_6H_5)	7.2 - 7.5	Multiplet
Methine (CH-OH)	5.1 - 5.2	Singlet/Doublet
Hydroxyl (OH)	3.5 - 4.0 (broad)	Singlet
Methyl (OCH_3)	~3.7	Singlet

Note: The chemical shift of the hydroxyl proton is variable and dependent on concentration and solvent. Deuterium exchange with D_2O will lead to the disappearance of the hydroxyl proton signal, which can be used to confirm its assignment.[1]

Table 2: ^{13}C NMR Spectroscopic Data for **Methyl (R)-(-)-mandelate**

Carbon	Typical Chemical Shift (δ, ppm)
Carbonyl (C=O)	~174
Aromatic (C-ipso)	~138
Aromatic (C-ortho, C-meta, C-para)	126 - 129
Methine (CH-OH)	~72
Methyl (OCH_3)	~53

Table 3: Key Infrared (IR) Vibrational Frequencies for **Methyl (R)-(-)-mandelate**

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Vibrational Mode	Frequency Range (cm^{-1})	Significance
O-H Stretch	3500 - 3300	Sensitive to hydrogen bonding and aggregation state.[1]
C-H Stretch (Aromatic)	3100 - 3000	Indicates the presence of the phenyl group.
C-H Stretch (Aliphatic)	3000 - 2850	Corresponds to the methine and methyl groups.
C=O Stretch	1750 - 1700	Shifts can indicate differences in intermolecular interactions.[1]
C-O Stretch	1300 - 1000	Associated with the ester and alcohol functional groups.

Experimental Protocols

Accurate spectroscopic data acquisition is contingent on meticulous sample preparation and appropriate instrumental parameters. The following sections detail standard protocols for NMR and IR analysis of **Methyl (R)-(-)-mandelate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- Weigh approximately 5-25 mg of **Methyl (R)-(-)-mandelate** for ^{1}H NMR and 50-100 mg for ^{13}C NMR.[2][3]
- The solid sample should be dissolved in a suitable deuterated solvent, such as chloroform-d ($CDCl_3$), in a clean vial.[3][4]
- To ensure a homogeneous solution, the sample can be gently heated or vortexed.[2]
- It is critical to filter the solution through a pipette with a glass wool plug to remove any particulate matter, as solids can interfere with the magnetic field homogeneity and degrade the quality of the spectrum.[2]

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- Transfer the filtered solution into a clean, unscratched NMR tube to a depth of at least 50 mm (approximately 0.7 mL).[4]
- An internal standard, such as tetramethylsilane (TMS), can be added for precise chemical shift referencing.[2]

2. Data Acquisition:

- The NMR spectrometer is locked onto the deuterium signal of the solvent to stabilize the magnetic field.[3]
- The magnetic field is then shimmed to maximize its homogeneity, which results in sharper spectral lines.[3]
- The probe is tuned to the specific nucleus being observed (e.g., ^{1}H or ^{13}C).[3]
- Appropriate acquisition parameters, such as the number of scans and relaxation delay, are set before initiating the experiment.[3]

Infrared (IR) Spectroscopy

For solid samples like **Methyl (R)-(-)-mandelate**, several methods can be employed for IR analysis.

1. Thin Solid Film Method:

- Dissolve a small amount of the solid sample (around 50 mg) in a volatile solvent like methylene chloride or acetone.[5]
- Apply a drop of this solution onto a salt plate (e.g., KBr or NaCl).[5]
- Allow the solvent to evaporate completely, leaving a thin film of the compound on the plate.[5]
- Place the salt plate in the sample holder of the FT-IR spectrometer and acquire the spectrum.[5]

2. KBr Pellet Method:

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- Grind a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.
- The mixture should be ground to a fine, uniform powder to minimize light scattering.
- Place the powder into a pellet press and apply high pressure to form a transparent or translucent pellet.
- Mount the pellet in the spectrometer's sample holder for analysis.

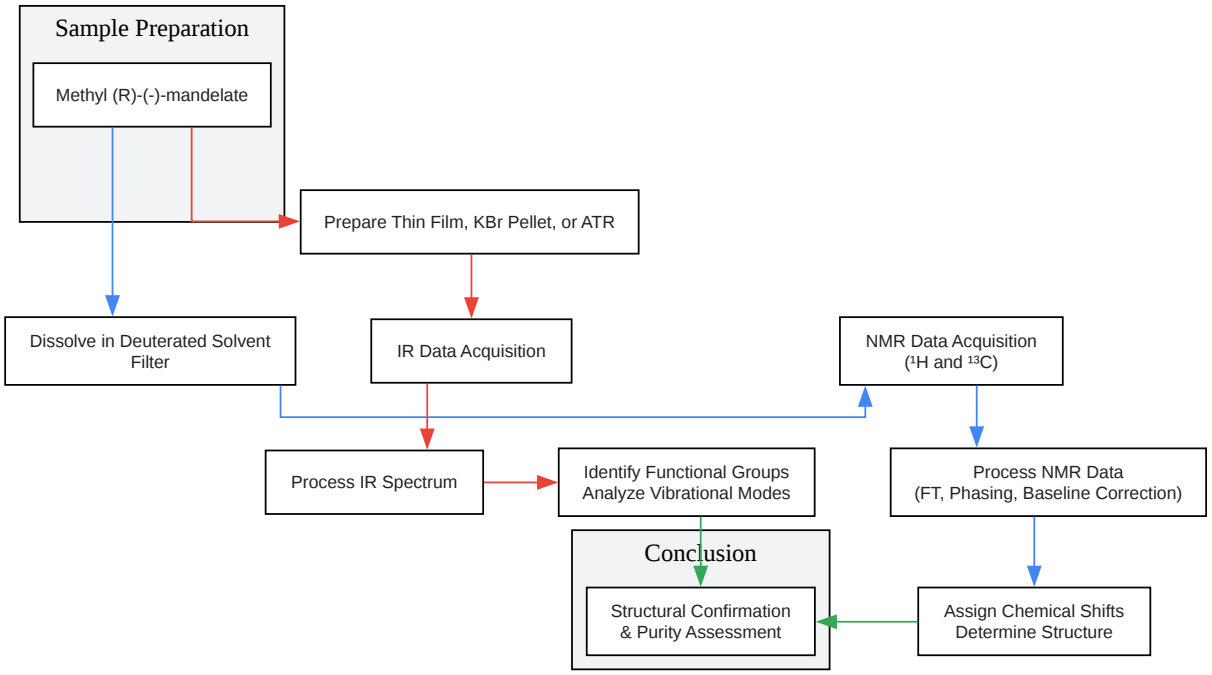
3. Attenuated Total Reflectance (ATR) Method:

- A small amount of the solid sample is placed directly onto the ATR crystal (e.g., ZnSe or diamond).[6]
- An anvil is pressed down onto the sample to ensure good contact with the crystal.[6]
- The IR beam is directed through the crystal, and the spectrum is recorded. This method requires minimal sample preparation.[6]

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic characterization of **Methyl (R)-(-)-mandelate**.

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Caption: Workflow for the spectroscopic analysis of **Methyl (R)-(-)-mandelate**.

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- To cite this document: BenchChem. [Spectroscopic Analysis of Methyl (R)-(-)-mandelate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333398/docs#spectroscopic-analysis-of-methyl-r-mandelate-a-technical-guide]

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